

cardiospermin ethnomedical uses traditional medicine

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Compound Focus: Cardiospermin

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Ethnomedical Uses of *Cardiospermum halicacabum*

Cardiospermum halicacabum is a cornerstone in various traditional medicine systems, particularly in India. The table below catalogs its documented traditional applications [1] [2] [3].

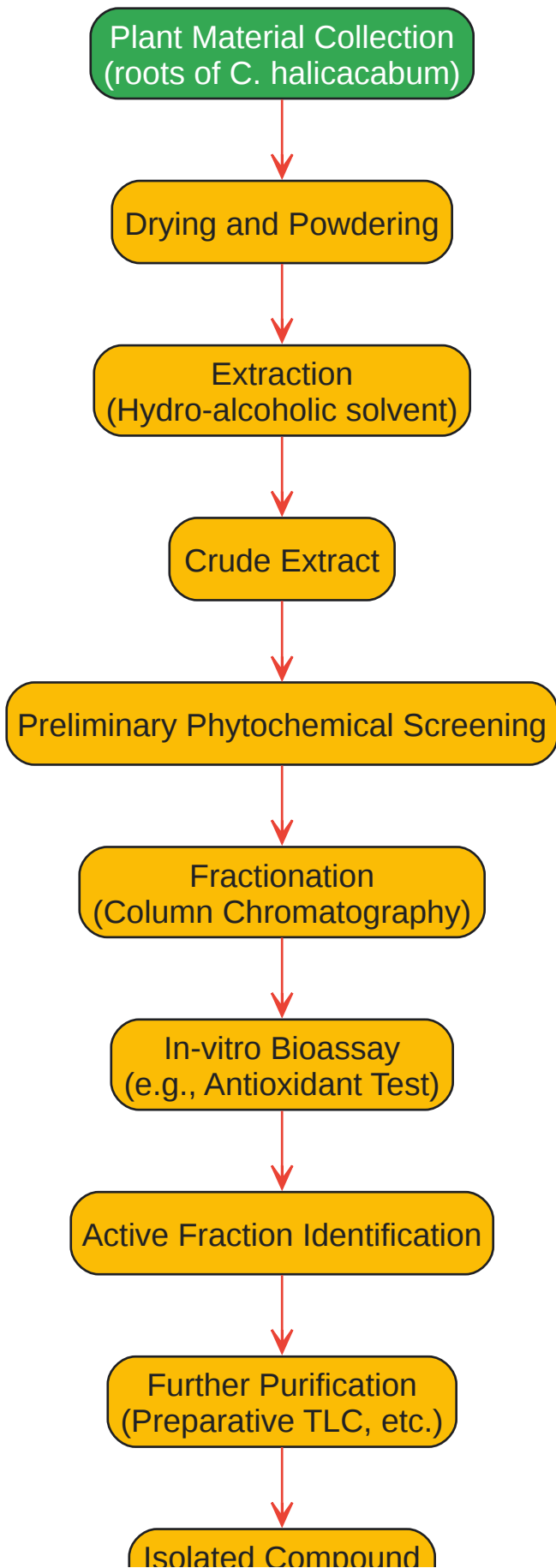
Traditional Use	Associated Plant Part	Geographical Region / Medical System
Rheumatism, Lumbago	Leaves, Whole Plant	India (Ayurveda, Folk), Sri Lanka
Nervous Diseases	Not Specified	India
Hyperthermia (Fever)	Aerial parts, Seeds	India, Africa
Cough	Not Specified	India
Skin Diseases	Not Specified	India
Orchitis, Dropsy	Whole Plant	India
Abdominal Pain	Not Specified	India
Stiffness of Limbs	Leaf Paste	Karnataka, India

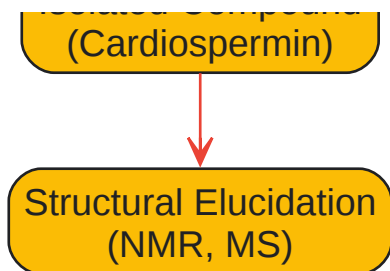
Traditional Use	Associated Plant Part	Geographical Region / Medical System
Snake Bite	Leaf Paste	Karnataka, India
Skeletal Fractures	Not Specified	Sri Lanka
Earache	Juice of the Herb	Not Specified
Hardened Tumors	Juice of the Herb	Not Specified

Phytochemistry and the Isolation of Cardiospermin

C. halicacabum contains a diverse array of phytochemicals responsible for its pharmacological effects. Key compound classes include **phenols, phenolic acids, flavonoids, flavonoid glycosides, and fatty acids** [1]. Specific compounds identified through LC-MS/MS, HPLC, and NMR include chlorogenic acid, caffeic acid, luteolin-7-O-glucuronide, and apigenin-7-O-glucuronide [1]. Another study isolated and identified **Kaempferol-3-O- α -L-rhamnoside** and **Apigenin-7-O- β -D-glucuronide** from the leaves [4].

Regarding **cardiospermin**, one study specifically isolated it from the **root extract** of *C. halicacabum* and identified it as a **cyanogenic glucoside** [1]. The study noted its **anxiolytic (anti-anxiety) activity** [1]. The following diagram outlines a generalized experimental workflow for the bioassay-guided isolation of such active compounds.





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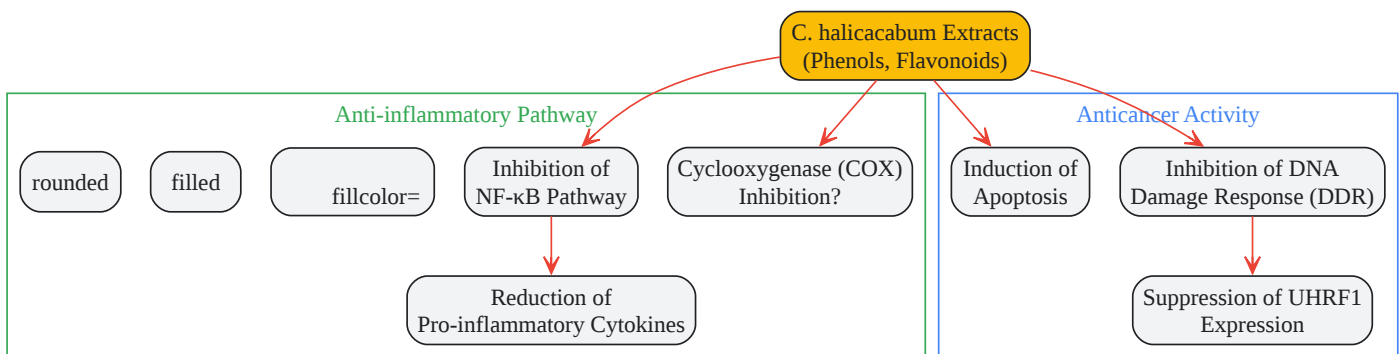
Documented Pharmacological Activities

Modern scientific studies have validated many of the traditional uses of *C. halicacabum*. The table below summarizes key pharmacological activities and the plant parts/extracts involved [1] [2].

Pharmacological Activity	Plant Part/Extract	Key Findings / Proposed Compounds
Anti-inflammatory & Anti-arthritic	Leaf & Aerial Parts (Ethanol extract)	Validated in rodent models; supports traditional use for rheumatism. Flavonoids and phenolic compounds are implicated [1].
Antioxidant	Leaf (Hydro-alcoholic extract)	Isolated flavonoids (Kaempferol and Apigenin derivatives) showed strong activity in phosphomolybdenum and reducing power assays [4].
Anxiolytic	Root (Ethanol extract)	Activity attributed to the isolated compound Cardiospermin [1].
Anticancer / Cytotoxic	Whole Plant (Methanolic extract)	Showed effective inhibition of cancer cell lines at concentrations around 100µg/mL. Apigenin and luteolin derivatives may contribute [5] [3].
Antimicrobial	Not Specified	Demonstrated antibacterial efficacy [1].
Hepatoprotective & Nephroprotective	Not Specified	Protected against chemically-induced liver and kidney damage in rats [1].

Pharmacological Activity	Plant Part/Extract	Key Findings / Proposed Compounds
Antiulcer & Antidiabetic	Not Specified	Extracts showed activity in relevant animal models [1] [2].

The anti-inflammatory and anticancer effects are linked to the modulation of complex signaling pathways within cells. The diagram below provides a simplified overview of the proposed mechanisms based on the general activity of its phytochemicals.



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Conclusion and Research Outlook

While the compound **cardiospermin** itself has only been explicitly studied for its anxiolytic properties, the *Cardiospermum halicacabum* plant from which it is derived is a rich source of diverse bioactive compounds with robust, scientifically-validated pharmacological effects. Future research should focus on:

- **Bioassay-guided isolation** to definitively link specific compounds, including **cardiospermin**, to the plant's major activities like anti-arthritic and anticancer effects.
- **Pharmacokinetic and metabolic studies** to understand how these compounds are absorbed and act in the body.

- **Rigorous human clinical trials** to establish safe and effective dosages.

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